

Co-immunoprecipitation of PSD-95 and NMDA Receptors: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the coimmunoprecipitation (Co-IP) of Postsynaptic Density Protein-95 (PSD-95) and N-methyl-Daspartate (NMDA) receptors. This interaction is crucial for the clustering and stabilization of NMDA receptors at the synapse and plays a vital role in synaptic plasticity, learning, and memory.[1] Understanding the dynamics of this protein complex is of significant interest in neuroscience research and for the development of therapeutics targeting neurological disorders.

Data Presentation

The following tables summarize quantitative data regarding the interaction between PSD-95 and NMDA receptors, compiled from various studies. These values can serve as a reference for expected outcomes in Co-IP and other protein-protein interaction assays.

Table 1: Co-immunoprecipitation Efficiencies



Bait Protein	Prey Protein	Percentage of Prey Co- immunoprecipi tated	Tissue/Cell Type	Reference
NR2A	PSD-95	3.8 ± 0.3%	Adult Rat Hippocampus	[1]
NR2B	PSD-95	2.3 ± 0.4%	Adult Rat Hippocampus	[1]
PSD-95	NR2A	2.9 ± 0.3%	Adult Rat Hippocampus	[1]
PSD-95	NR2B	1.9 ± 0.4%	Adult Rat Hippocampus	[1]

Table 2: Functional Effects of PSD-95 on NMDA Receptors

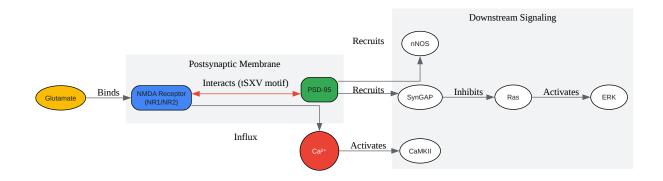
Parameter	Condition	Fold Change with PSD-95	Experimental System	Reference
[3H]MK-801 Binding (Bmax)	Co-expression with NR1- 1a/NR2A	~3-fold increase	HEK 293 Cells	
NMDA Receptor Surface Expression	Co-expression with wild-type NMDARs	1.75 ± 0.07-fold increase	HEK 293 Cells	
Total NMDA Receptor Expression (NR1 subunit)	Co-expression with wild-type NMDARs	1.31 ± 0.09-fold increase	HEK 293 Cells	
EC50 for L- glutamate	Enhancement of [3H]MK-801 binding to NR1- 1a/NR2A	~5-fold increase (decreased sensitivity)	HEK 293 Cells	



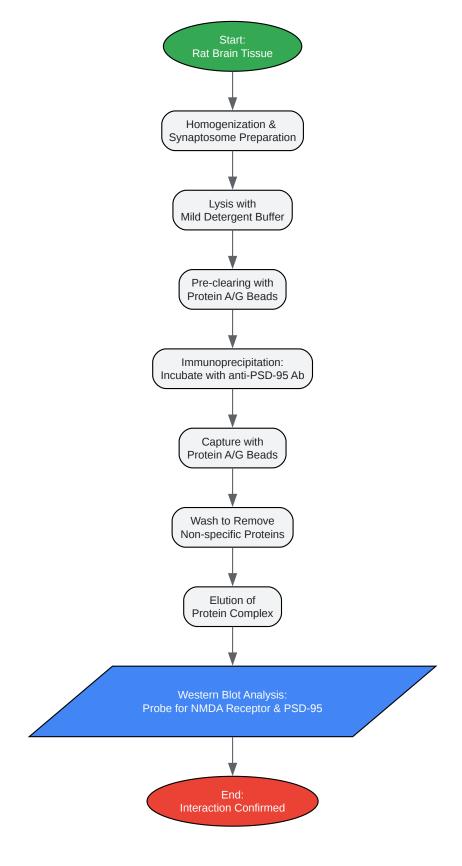
Signaling Pathway

The interaction between PSD-95 and the NMDA receptor is a cornerstone of excitatory synapse function. PSD-95, through its PDZ domains, binds to the C-terminal tails of NMDA receptor subunits, primarily NR2A and NR2B. This interaction anchors the receptors at the postsynaptic density and couples them to various downstream signaling molecules, influencing synaptic strength and plasticity.









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References

- 1. A Developmental Change in NMDA Receptor-Associated Proteins at Hippocampal Synapses - PMC [pmc.ncbi.nlm.nih.gov]
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